Introduction: The Crucial Role of a Labeled Metabolite

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Compound of Interest

Compound Name:	*(R,S)-Norcotinine-pyridyl-d4*
CAS No.:	*1020719-70-3*
Cat. No.:	*B562118*

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(R,S)-Norcotinine-pyridyl-d4 is the stable isotope-labeled (SIL) form of (R,S)-Norcotinine, a minor metabolite of nicotine.[1][2] In the fields of pharmacology, toxicology, and clinical research, the precise quantification of nicotine and its metabolites is paramount for understanding tobacco exposure, nicotine metabolism, and the pharmacokinetics of smoking cessation therapies.[3] **(R,S)-Norcotinine-pyridyl-d4** serves as an indispensable tool in this endeavor, functioning as an internal standard for analytical methodologies, most notably Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).[3][4] Its structure is nearly identical to the endogenous analyte, norcotinine, but its increased mass due to the incorporation of four deuterium atoms allows it to be distinguished by a mass spectrometer. This guide provides a comprehensive overview of its molecular characteristics, its function as an internal standard, its relevance within the nicotine metabolism pathway, and a detailed protocol for its application in a research setting.

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Property	Value	Source(s)
Chemical Name	5-(2,4,5,6-tetradeuteriopyridin-3-yl)pyrrolidin-2-one	[1]
Synonyms	(R,S)-Norcotinine pyridyl-d4; 2-Pyrrolidinone, 5-(3-pyridinyl-2,4,5,6-d4)-	[1]
Molecular Formula	$C_9H_6D_4N_2O$	[5]
Molecular Weight	166.21 g/mol	[1][5][6]
CAS Number	1020719-70-3	[1][5]
Appearance	White to Light Brown Solid	[7]
Storage Temperature	-20°C Freezer	[7]

Pillar of Precision: The Function of Internal Standards in Mass Spectrometry

Quantitative analysis using mass spectrometry is susceptible to variations that can compromise accuracy and reproducibility.[8] Factors such as inconsistencies in sample preparation, fluctuations in injection volume, matrix-induced ion suppression, and instrument drift can all impact the measured signal intensity of an analyte.[9][10] An internal standard (IS) is a compound of known concentration added to every sample—including calibrators, quality controls, and unknowns—at the very beginning of the analytical process to correct for these variations.[11]

The ideal internal standard is a stable isotope-labeled version of the analyte.[11] **(R,S)-Norcotinine-pyridyl-d4** is a quintessential example. Because its physicochemical properties are virtually identical to the unlabeled norcotinine, it experiences the same losses during sample extraction, the same chromatographic retention behavior, and the same ionization efficiency (or suppression) in the mass spectrometer's ion source.[8] However, due to its higher mass, it generates a distinct signal. By calculating the ratio of the analyte's peak area to the internal standard's peak area, the variability is normalized, leading to highly accurate and precise quantification.[9]

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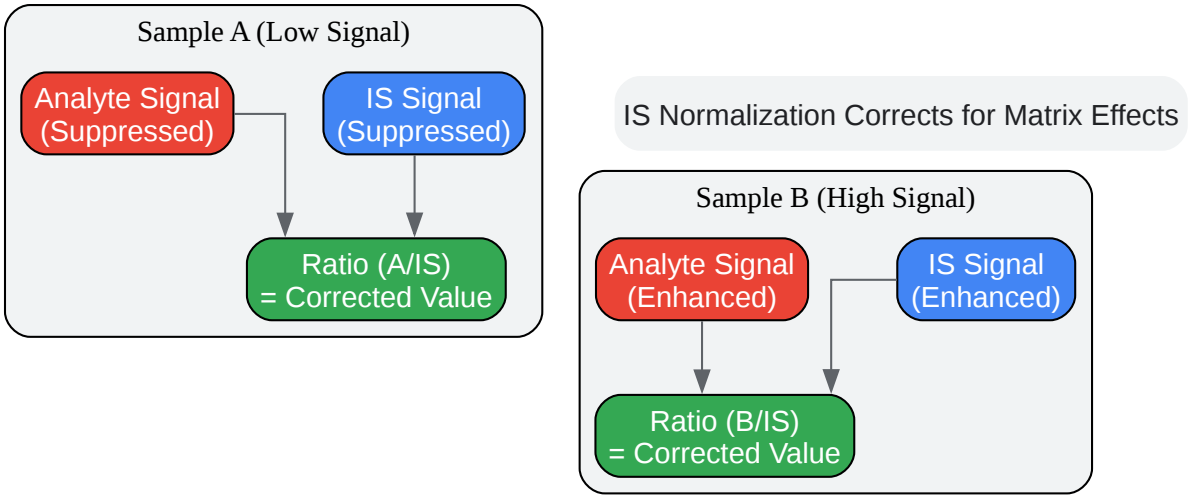

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Caption: Internal standard normalization workflow.

Contextualizing the Analyte: Nicotine Metabolism Pathway

Nicotine is extensively metabolized in the human body, primarily by hepatic enzymes.[12] The major metabolic pathway involves the C-oxidation of nicotine to cotinine, a reaction catalyzed predominantly by the cytochrome P450 enzyme CYP2A6.[13] Cotinine is then further metabolized. While the primary route is hydroxylation to trans-3'-hydroxycotinine, a minor pathway involves the formation of norcotinine.[13][14] Although norcotinine accounts for less than 5% of a nicotine dose, its quantification is essential for a complete metabolic profile.[14]

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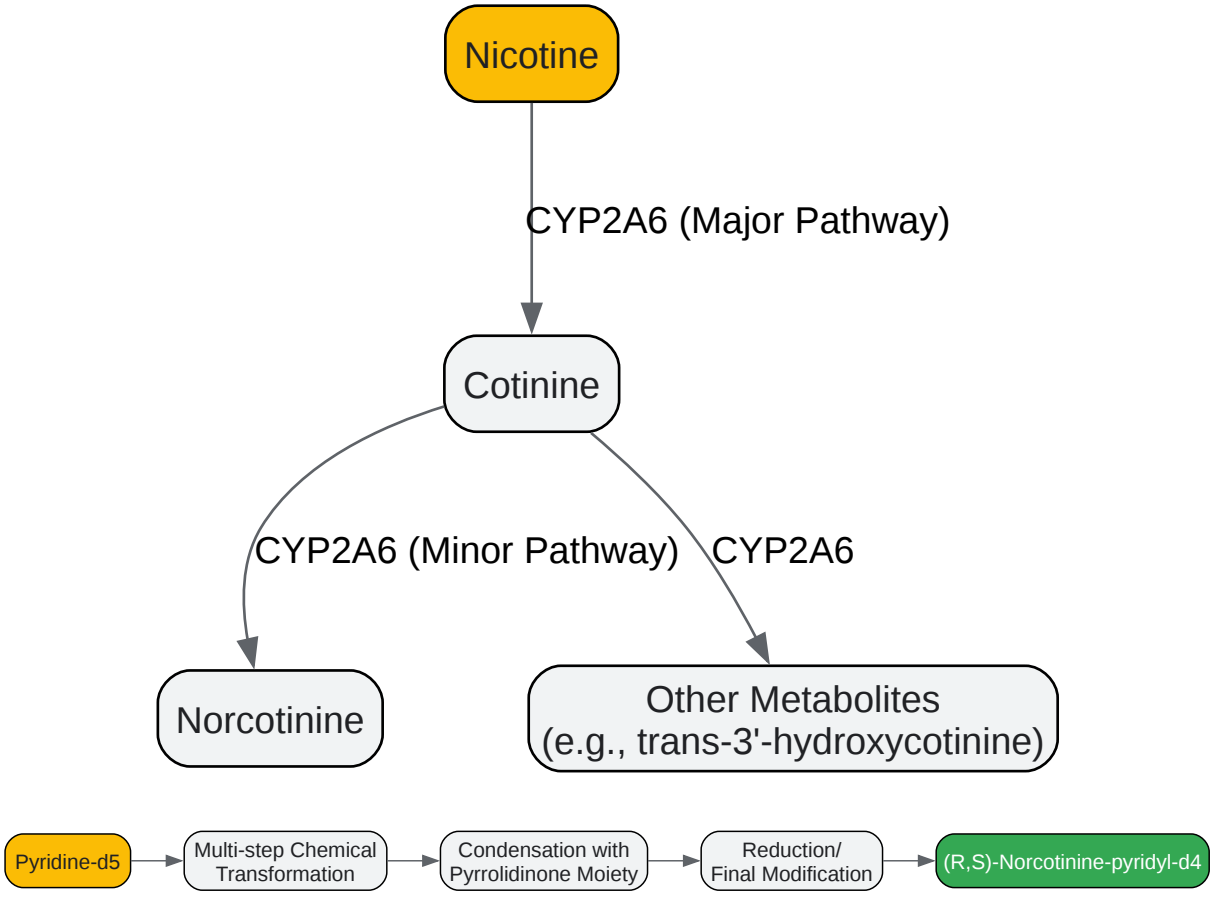

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Caption: Conceptual synthesis workflow.

Experimental Protocol: Quantification of Norcotinine in Human Meconium via LC-MS/MS

This protocol provides a validated methodology for the simultaneous quantification of nicotine and its metabolites, including norcotinine, in a complex biological matrix like meconium, using **(R,S)-Norcotinine-pyridyl-d4** as an internal standard. [4] 1. Preparation of Standards and Reagents

- Calibration Standards: Prepare a stock solution of unlabeled (R,S)-Norcotinine in methanol. Serially dilute this stock to create working solutions for calibration curve points (e.g., ranging from 1 to 500 ng/mL).

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- Internal Standard (IS) Working Solution: Prepare a working solution of **(R,S)-Norcotinine-pyridyl-d4** in methanol at a fixed concentration (e.g., 1000 ng/mL). [4]The final concentration in the sample after addition should be optimized but a target of 50 ng/g is a good starting point. [4]* Extraction Solvent: Prepare an appropriate organic solvent for protein precipitation and extraction, such as acetonitrile.

2. Sample Preparation

- Weigh 0.5 g (± 0.01 g) of the meconium sample (blank, calibrator, QC, or unknown) into a 15 mL polypropylene tube. [4]2. Add 25 µL of the IS working solution to every tube except for "double blank" samples (matrix without analyte or IS). [4]3. For calibrators and QCs, add 25 µL of the corresponding unlabeled working standard solution. For blanks and unknowns, add 25 µL of methanol.
- Vortex mix for 10 seconds.
- Add 2 mL of acetonitrile to precipitate proteins and extract the analytes.
- Vortex vigorously for 1 minute, then centrifuge at 4000 rpm for 10 minutes.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the dried extract in 100 µL of the initial mobile phase (e.g., 95% water with 0.1% formic acid).
- Vortex, centrifuge, and transfer the supernatant to an autosampler vial for injection.

3. LC-MS/MS Conditions

- LC System: A standard HPLC or UHPLC system.
- Column: A C18 reverse-phase column (e.g., 50 x 2.1 mm, 1.8 µm particle size).
- Mobile Phase A: Water with 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile with 0.1% Formic Acid.

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- Gradient: A linear gradient starting at ~5% B, ramping up to 95% B over 5-7 minutes, holding, and then re-equilibrating.
- Flow Rate: 0.3 - 0.5 mL/min.
- Injection Volume: 5 - 10 µL.
- MS System: A triple quadrupole mass spectrometer.
- Ionization Mode: Electrospray Ionization, Positive (ESI+).
- Analysis Mode: Multiple Reaction Monitoring (MRM).
- MRM Transitions (Example):
  - Norcotinine (Analyte): Q1: 163.1 -> Q3: 106.1 (Quantifier), Q3: 80.1 (Qualifier). Note: Precursor m/z is $[M+H]^+$ for MW of 162.19. [2][4] * **(R,S)-Norcotinine-pyridyl-d4** (IS): Q1: 167.1 -> Q3: 110.1. Note: Precursor m/z is $[M+H]^+$ for MW of 166.21.

4. Data Analysis

- Integrate the peak areas for both the analyte (Norcotinine) and the internal standard (Norcotinine-d4) for all samples.
- Calculate the Peak Area Ratio (PAR) = (Analyte Peak Area) / (IS Peak Area).
- Generate a calibration curve by plotting the PAR of the calibration standards against their known concentrations.
- Apply a linear regression model with 1/x or $1/x^2$ weighting to the calibration curve.
- Determine the concentration of norcotinine in the unknown samples by interpolating their PAR values from the regression equation of the calibration curve.

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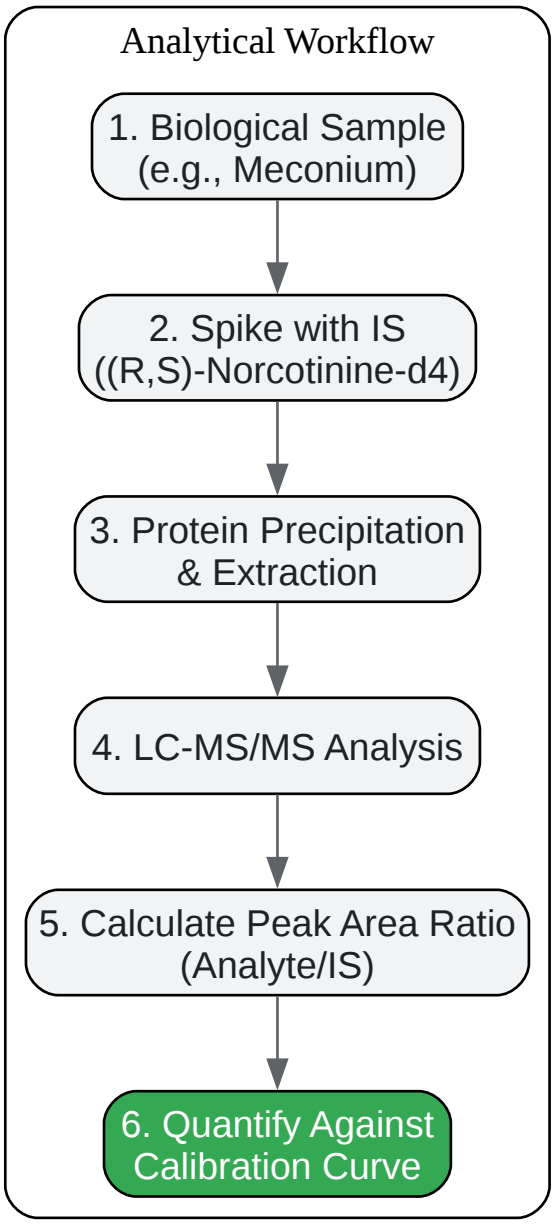

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Caption: Quantitative bioanalysis workflow.

Conclusion

(R,S)-Norcotinine-pyridyl-d4 is more than just a chemical reagent; it is a cornerstone of analytical integrity in nicotine research. Its use as a stable isotope-labeled internal standard enables researchers to overcome the inherent challenges of quantitative mass spectrometry, ensuring that data on nicotine metabolite levels are both accurate and reliable. By providing a

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stable reference point from sample preparation through to final detection, it allows for the confident characterization of nicotine's metabolic fate, contributing to a deeper understanding of the health effects of tobacco use and the efficacy of cessation aids.

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